

Application Notes and Protocols for Neutralizing Carbomer 934 with Triethanolamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 934

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These application notes provide a detailed protocol for the neutralization of **Carbomer 934** with triethanolamine (TEA) to form a stable, viscous gel suitable for various pharmaceutical and cosmetic applications. The information compiled is based on established scientific literature and technical documentation.

Introduction

Carbomer 934 is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of sucrose or pentaerythritol.[1][2] When dispersed in water, it forms an acidic solution with low viscosity.[3][4] Neutralization of this acidic dispersion with a suitable base, such as triethanolamine (TEA), causes the polymer to uncoil and swell due to electrostatic repulsion between the ionized carboxyl groups, resulting in the formation of a viscous gel.[4][5][6] This process is critical for achieving the desired rheological properties in formulations like gels, creams, lotions, and suspensions.[7][8]

Triethanolamine is a commonly used neutralizing agent in these formulations due to its ability to form stable gels and its compatibility with other ingredients.[3][4] The final pH of the gel is a critical parameter that influences its viscosity and stability, with the optimal pH range for maximum viscosity typically being between 6.0 and 8.0.[9][10][11]

Experimental Protocols

Materials and Equipment

- Materials:
 - **Carbomer 934** powder
 - Triethanolamine (TEA)
 - Purified water (deionized or distilled)
 - Other formulation excipients (e.g., humectants like propylene glycol, preservatives like methylparaben)[12][13]
- Equipment:
 - Analytical balance
 - Beakers or stainless steel vessels
 - Overhead stirrer or magnetic stirrer with a vortex-inhibiting impeller
 - pH meter
 - Viscometer (e.g., Brookfield viscometer)
 - Homogenizer (optional, for achieving a more uniform dispersion)

Protocol for Preparation of a 1% Carbomer 934 Gel

This protocol outlines the steps for preparing a basic 1% (w/w) **Carbomer 934** gel neutralized with TEA.

Step 1: Dispersion of **Carbomer 934**

Proper dispersion of **Carbomer 934** is crucial to avoid the formation of lumps, which are difficult to hydrate.[14]

- Weigh the required amount of purified water into a suitable vessel.

- While continuously stirring the water at a moderate speed (e.g., 800-1200 rpm) to create a vortex, slowly and evenly sprinkle the **Carbomer 934** powder onto the surface of the vortex. [14][15] This method prevents the powder from clumping.
- Continue stirring until the **Carbomer 934** is fully dispersed and hydrated. This may take 30-60 minutes. The resulting dispersion will be acidic (pH approximately 2.5-3.5) and have low viscosity.[11][16]

Step 2: Neutralization with Triethanolamine

- Prepare a 10% (w/v) solution of TEA in purified water. Using a diluted solution of the neutralizing agent helps to control the neutralization process and prevent localized high pH, which can lead to gel precipitation.
- While gently stirring the **Carbomer 934** dispersion, slowly add the 10% TEA solution dropwise.
- Monitor the pH of the dispersion continuously using a calibrated pH meter.
- Continue adding the TEA solution until the desired pH is reached (typically between 6.0 and 7.5 for optimal viscosity).[10][17] As the pH increases, the viscosity of the dispersion will increase significantly.
- Once the target pH is reached, stop adding the TEA solution and continue gentle stirring for another 10-15 minutes to ensure homogeneity.

Step 3: Final Product Formulation

- If other ingredients such as active pharmaceutical ingredients (APIs), humectants, or preservatives are required, they can be added at appropriate stages. Water-soluble components are typically added to the water before dispersing the **Carbomer 934**. Oil-soluble components can be incorporated after neutralization to form an emulsion.
- Allow the final gel to stand for some time to allow any entrapped air bubbles to escape.[17]

Data Presentation

The following tables summarize key quantitative data related to the neutralization of **Carbomer 934** with TEA.

Table 1: Typical Concentrations of **Carbomer 934** and Corresponding Viscosity Ranges

Carbomer 934 Concentration (% w/v)	Neutralizing Agent	Typical Viscosity Range (cP) at pH 7.0	Reference(s)
0.5%	Triethanolamine	30,500 - 39,400	[1][2]
1.0%	Triethanolamine	Varies depending on specific conditions	[17]
2.0%	Triethanolamine	Varies depending on specific conditions	[17]
3.0%	Triethanolamine	Varies depending on specific conditions	[17]

Table 2: pH and its Effect on Viscosity of Carbomer Gels

pH	Viscosity	Reference(s)
< 3.0	Low	[3]
3.0 - 5.0	Increases with pH	[11]
5.0 - 8.0	High, optimal range	[9][18]
> 9.0	Decreases	[11]

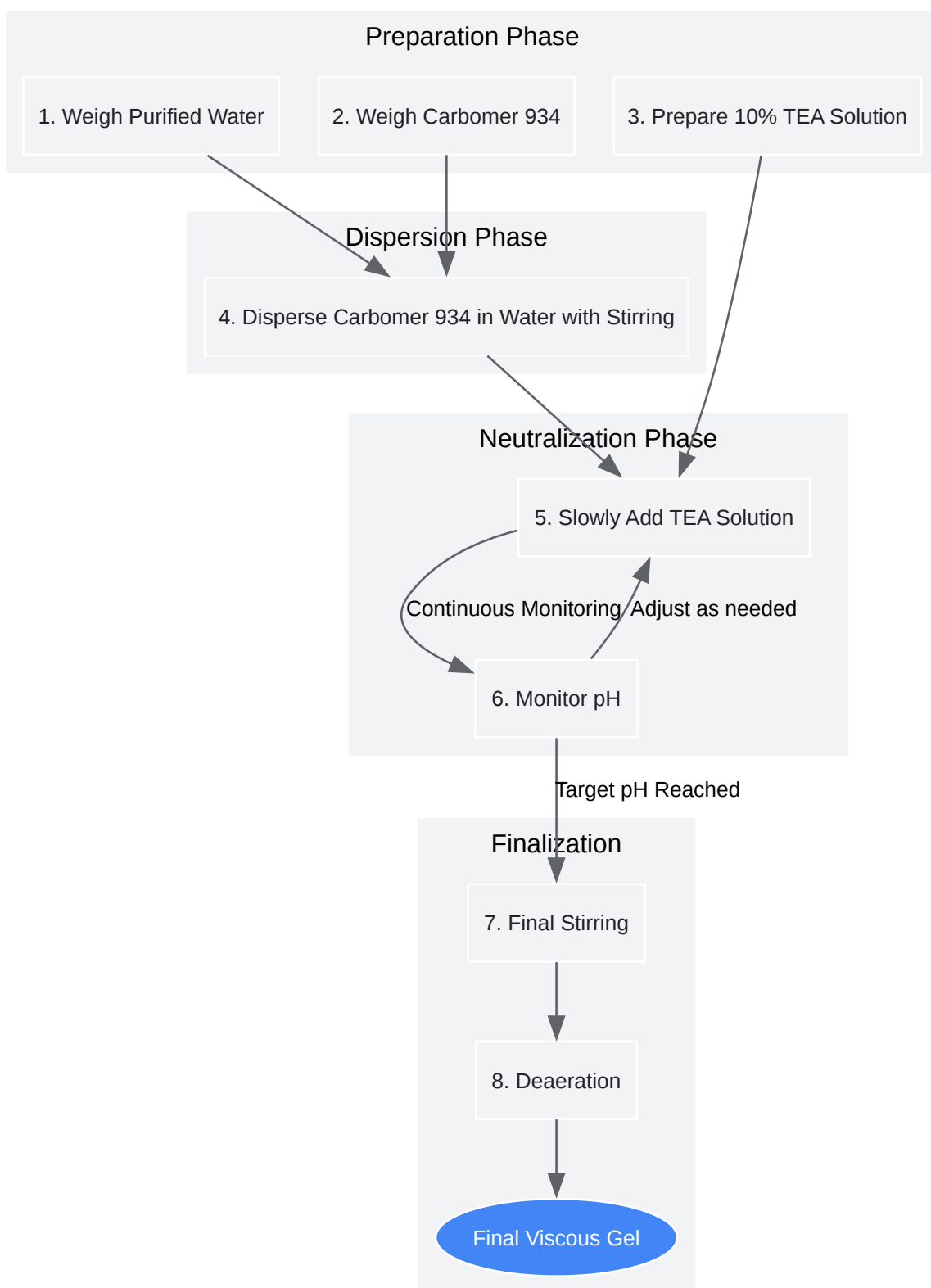
Table 3: Recommended Ratios of Triethanolamine to **Carbomer 934** for Neutralization

Neutralizer	Ratio (Neutralizer:Carbomer) by weight	Reference(s)
Triethanolamine (TEA)	Approximately 1.5:1	[16]

Note: The exact ratio may vary depending on the desired final pH and the specific grade of **Carbomer 934**.

Mandatory Visualizations

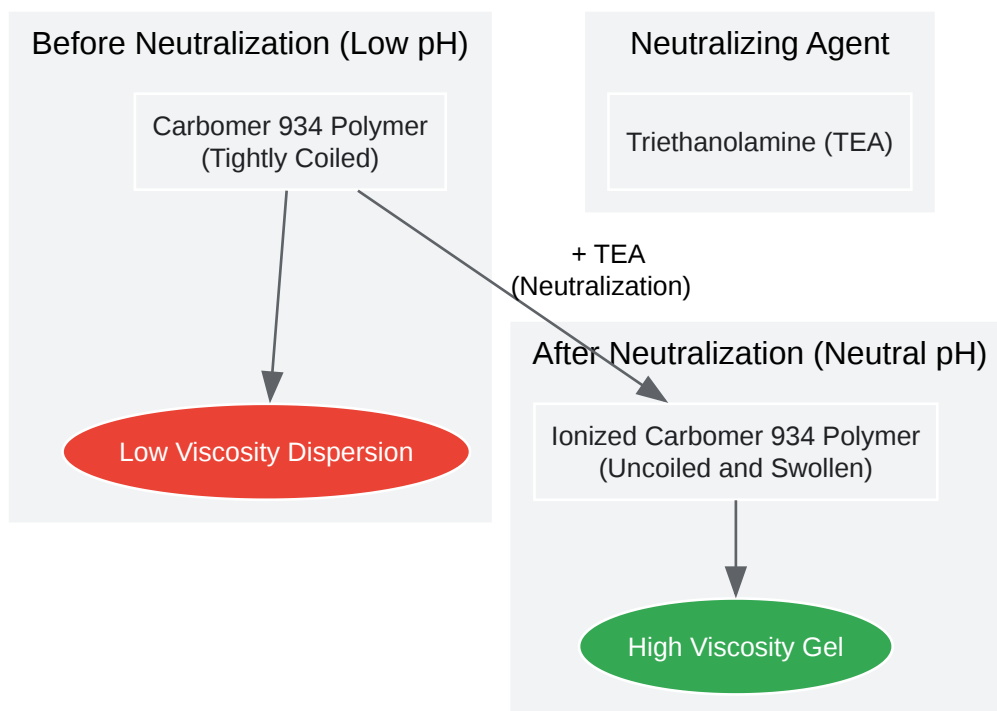
Experimental Workflow



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Caption: Workflow for **Carbomer 934** Gel Preparation.

Neutralization Mechanism



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Caption: Mechanism of **Carbomer 934** Neutralization.

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